

Troubleshooting low recovery of Simonellite from extracts.

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Compound of Interest

Compound Name:	Simonellite
Cat. No.:	B3050639

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Technical Support Center: Simonellite Extraction

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges associated with the low recovery of **Simonellite** from extracts.

Frequently Asked Questions (FAQs)

Q1: What is **Simonellite** and what are its basic properties?

Simonellite is a naturally occurring polycyclic aromatic hydrocarbon found as an organic mineral.^{[1][2]} It is derived from diterpenes present in the resins of coniferous trees.^{[1][2]} Its chemical formula is C₁₉H₂₄.^{[3][4]} Understanding its physical and chemical properties is crucial for developing an effective extraction strategy.

Table 1: Physical and Chemical Properties of **Simonellite**

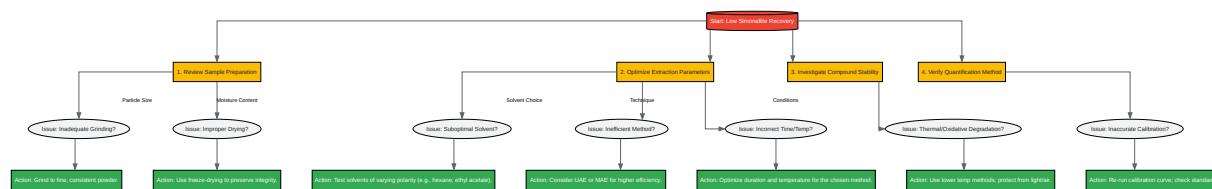
Property	Value	Reference
Chemical Formula	C₁₉H₂₄	[3] [4]
Molecular Weight	252.39 g/mol	[4]
Appearance	Colorless to white orthorhombic crystals	[1] [3] [5]
Polarity	Non-polar (Hydrocarbon)	[1] [3]
Solubility	Insoluble in water, soluble in non-polar organic solvents	Inferred from structure
Boiling Point	314°C - 316°C	[5]

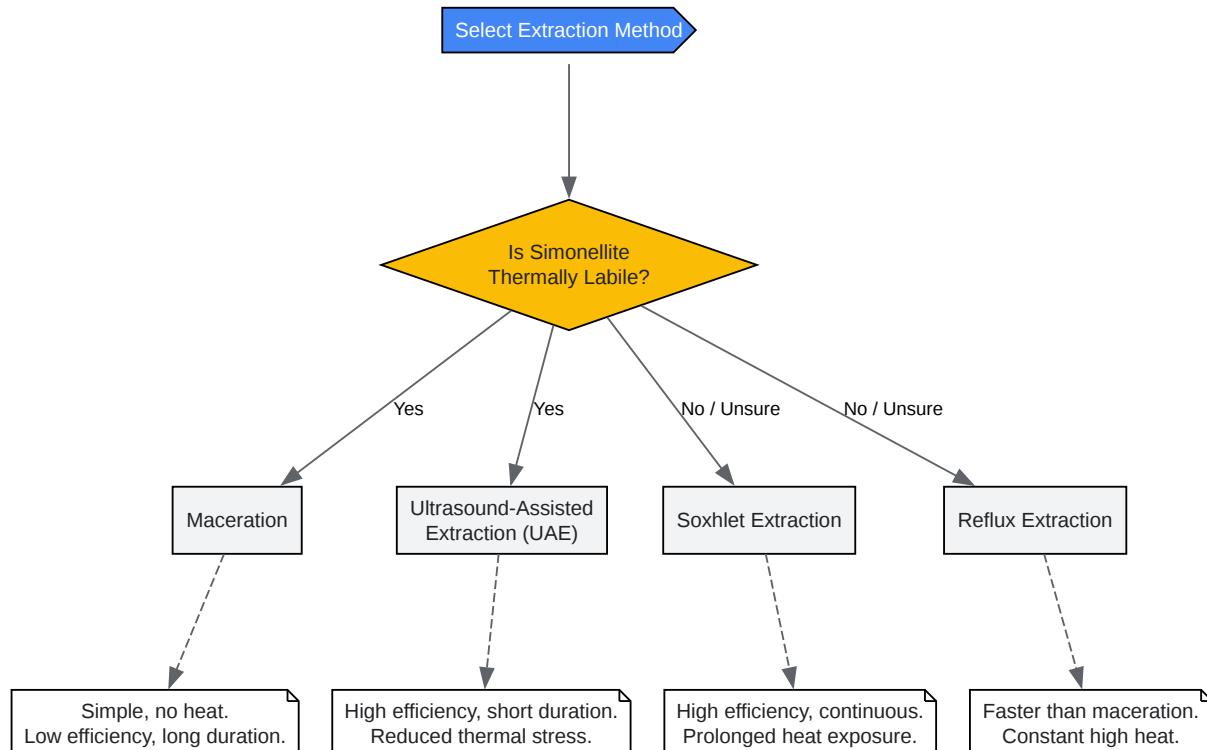
| Melting Point | 59°C - 60°C |[\[5\]](#) |

Q2: My **Simonellite** recovery is unexpectedly low. What are the common causes?

Low recovery of a natural product like **Simonellite** can stem from several stages of the experimental process. The most common issues involve suboptimal sample preparation, inefficient extraction parameters, potential degradation of the target compound, or inaccurate quantification. A systematic approach is needed to identify the bottleneck.

Below is a troubleshooting workflow to guide your investigation.





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